

# Safety and handling of 6-Methoxy-4-methylnicotinaldehyde

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## Compound of Interest

Compound Name: 6-Methoxy-4-methylnicotinaldehyde

Cat. No.: B047350

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## Technical Guide: 6-Methoxy-4-methylnicotinaldehyde

For Researchers, Scientists, and Drug Development Professionals

December 24, 2025

## Abstract

This technical guide provides a comprehensive overview of **6-Methoxy-4-methylnicotinaldehyde**, a key intermediate in the synthesis of various pharmaceutical compounds. This document outlines its chemical and physical properties, provides guidance on its safe handling and storage, and presents a detailed experimental protocol for its synthesis. The information is intended to support researchers and professionals in drug discovery and development in their work with this compound.

## Chemical and Physical Properties

While a comprehensive, experimentally verified dataset for **6-Methoxy-4-methylnicotinaldehyde** is not readily available in public literature, the following table summarizes key properties based on information from chemical suppliers and computational predictions.

Property	Value	Source
CAS Number	123506-66-1	--INVALID-LINK-- <a href="#">[1]</a> <a href="#">[2]</a>
Linear Formula	C <sub>8</sub> H <sub>9</sub> NO <sub>2</sub>	--INVALID-LINK-- <a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	151.16 g/mol	--INVALID-LINK-- <a href="#">[1]</a> <a href="#">[2]</a>
Purity	≥98%	--INVALID-LINK-- <a href="#">[2]</a>
Physical Form	Not specified	
Storage Temperature	4°C	--INVALID-LINK-- <a href="#">[2]</a>
InChI Key	DRPZNLLUEUHICFW- UHFFFAOYSA-N	--INVALID-LINK-- <a href="#">[2]</a>

## Safety and Handling

A specific Safety Data Sheet (SDS) for **6-Methoxy-4-methylnicotinaldehyde** is not publicly available. Therefore, the following safety and handling guidelines are based on general principles for handling laboratory chemicals and data from structurally similar compounds. It is imperative to handle this compound with caution in a well-ventilated laboratory setting.

## Hazard Identification

Based on the functional groups present (aldehyde, methoxy, pyridine ring), potential hazards may include:

- Skin and eye irritation: Aldehydes are known to be irritants.
- Respiratory tract irritation: Inhalation of dust or vapors may cause irritation.
- Harmful if swallowed: Similar to other pyridine derivatives.

## Recommended Personal Protective Equipment (PPE)

- Eye Protection: Chemical safety goggles.
- Hand Protection: Compatible chemical-resistant gloves (e.g., nitrile rubber).

- Skin and Body Protection: Laboratory coat.

## First Aid Measures

- After inhalation: Move to fresh air. If breathing is difficult, give oxygen.
- After skin contact: Wash off with soap and plenty of water.
- After eye contact: Rinse thoroughly with plenty of water for at least 15 minutes.
- After swallowing: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water.

## Storage

Store in a tightly closed container in a cool, dry, and well-ventilated place.[\[2\]](#)

## Experimental Protocols

The following is a representative experimental protocol for the synthesis of **6-Methoxy-4-methylnicotinaldehyde**, adapted from procedures described in patent literature for its use as a synthetic intermediate.

### Synthesis of 6-Methoxy-4-methylnicotinaldehyde

This protocol describes the synthesis starting from 5-bromo-2-methoxy-4-methylpyridine.

Materials:

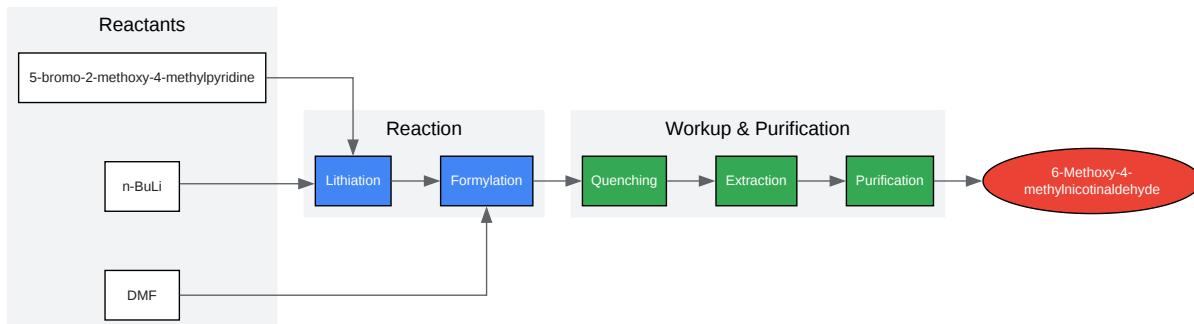
- 5-bromo-2-methoxy-4-methylpyridine
- Anhydrous Tetrahydrofuran (THF)
- n-Butyllithium (n-BuLi) solution in hexanes
- N,N-Dimethylformamide (DMF)
- Anhydrous diethyl ether

- Saturated aqueous ammonium chloride ( $\text{NH}_4\text{Cl}$ ) solution
- Magnesium sulfate ( $\text{MgSO}_4$ )
- Standard laboratory glassware for anhydrous reactions
- Inert atmosphere (Nitrogen or Argon)

Procedure:

- Dissolve 5-bromo-2-methoxy-4-methylpyridine in anhydrous THF under an inert atmosphere.
- Cool the solution to  $-78^\circ\text{C}$  using a dry ice/acetone bath.
- Slowly add a solution of n-BuLi in hexanes dropwise to the cooled solution, maintaining the temperature below  $-70^\circ\text{C}$ .
- Stir the reaction mixture at  $-78^\circ\text{C}$  for 1 hour.
- Add N,N-dimethylformamide (DMF) dropwise to the reaction mixture, again ensuring the temperature remains below  $-70^\circ\text{C}$ .
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for an additional 2 hours.
- Quench the reaction by slowly adding a saturated aqueous solution of ammonium chloride.
- Extract the aqueous layer with diethyl ether.
- Combine the organic layers and wash with brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel to yield **6-Methoxy-4-methylnicotinaldehyde**.

## Synthesis of 6-Methoxy-4-methylnicotinaldehyde

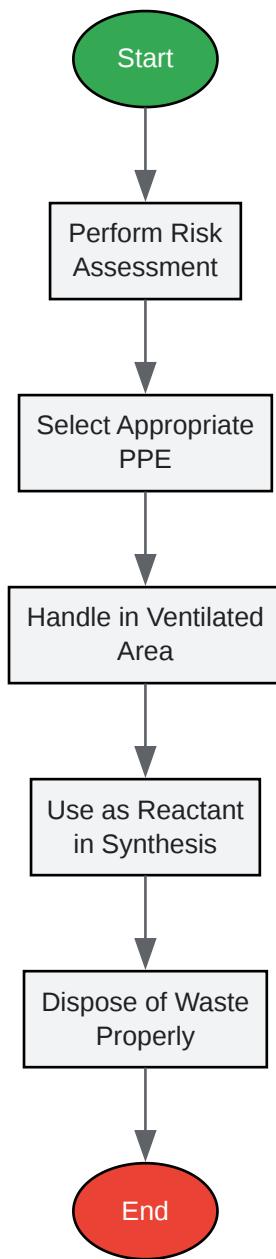
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Caption: Synthetic workflow for **6-Methoxy-4-methylnicotinaldehyde**.

## Signaling Pathways and Logical Relationships

This compound is primarily used as a building block in the synthesis of more complex molecules. The logical relationship in its handling and use follows a standard laboratory workflow.

## Laboratory Handling and Usage Workflow

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Caption: General laboratory workflow for handling chemical intermediates.

## Disclaimer

The information provided in this technical guide is intended for use by qualified professionals and is based on the best available data at the time of publication. The absence of a specific Safety Data Sheet (SDS) for **6-Methoxy-4-methylnicotinaldehyde** necessitates that all

handling and safety precautions be based on a thorough risk assessment and comparison with structurally similar compounds. The user assumes all responsibility for the safe handling, use, and disposal of this compound.

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## References

- 1. 6-Methoxy-4-methylnicotinaldehyde | 123506-66-1 [sigmaaldrich.com]
- 2. 6-Methoxy-4-methylnicotinaldehyde | 123506-66-1 [sigmaaldrich.com]
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